

HPLC method for quantification of ferrous gluconate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ferrous gluconate dihydrate*

Cat. No.: *B1197025*

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An HPLC Application Note for the Quantification of **Ferrous Gluconate Dihydrate**

Introduction

Ferrous gluconate dihydrate is a widely used iron supplement for the prevention and treatment of iron deficiency anemia. Accurate and reliable quantification of ferrous gluconate in raw materials and finished pharmaceutical products is crucial for ensuring product quality, safety, and efficacy. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique that offers high specificity, sensitivity, and accuracy for the quantification of active pharmaceutical ingredients (APIs). This application note presents a detailed protocol for the quantification of **ferrous gluconate dihydrate** using a reversed-phase HPLC method with UV detection. The method is suitable for researchers, scientists, and drug development professionals involved in the quality control and analysis of ferrous gluconate products. While traditional methods for determining ferrous gluconate content include redox titration, HPLC provides a more specific analysis, especially in complex matrices, by separating the analyte from potential interferences.^{[1][2]}

Principle

The described method utilizes ion-pair reversed-phase chromatography. Ferrous gluconate, being an ionic compound, is paired with a suitable counter-ion from the mobile phase. This pairing increases its hydrophobicity, allowing for retention on a non-polar stationary phase (C18 column). The separation is achieved by eluting with a mobile phase containing an organic solvent (acetonitrile) and an aqueous buffer with the ion-pairing reagent. The concentration of

ferrous gluconate is determined by measuring its absorbance at a specific UV wavelength and comparing it to a standard curve prepared from known concentrations of a ferrous gluconate reference standard.

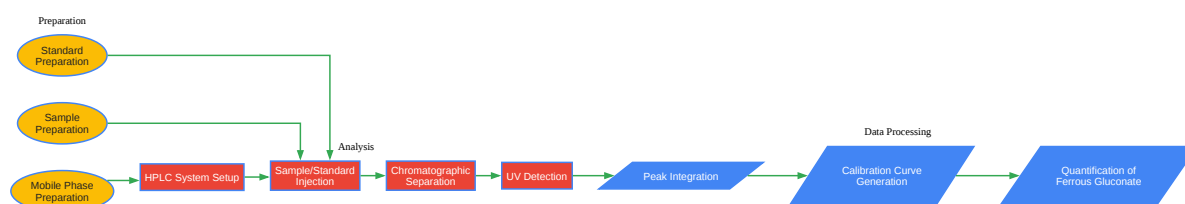
Materials and Reagents

- **Ferrous Gluconate Dihydrate** Reference Standard
- Acetonitrile (HPLC grade)
- Tetrabutylammonium hydroxide solution
- Phosphoric acid
- Purified water (HPLC grade)
- 0.45 µm membrane filters

Instrumentation

- HPLC system equipped with a UV detector
- Analytical balance
- pH meter
- Sonicator
- Volumetric flasks and pipettes

Experimental Workflow



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Caption: Experimental workflow for the HPLC quantification of ferrous gluconate.

Experimental Protocols

Chromatographic Conditions

Parameter	Value
HPLC Column	Agilent ZORBAX SB-C18 (4.6 x 150 mm, 5 µm) or equivalent
Mobile Phase	Acetonitrile and ion-pairing reagent (30:70, v/v)
Ion-Pairing Reagent	500 ml of purified water with 10 ml of tetrabutylammonium hydroxide, with the pH adjusted to 7.6 using phosphoric acid.[3][4]
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detector Wavelength	210 nm[3][4]
Column Temperature	Ambient

Preparation of Standard Solutions

- Stock Standard Solution: Accurately weigh about 12.5 mg of **Ferrous Gluconate Dihydrate** Reference Standard into a 50 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase to obtain a stock solution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations in the range of 62.5 to 625.0 µg/mL.[4]

Preparation of Sample Solutions

- For Tablets: Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to a target concentration of ferrous gluconate and transfer it to a suitable volumetric flask.
- Add a portion of the mobile phase, sonicate for 15 minutes to dissolve the ferrous gluconate, and then dilute to volume with the mobile phase.

- Filter the solution through a 0.45 µm membrane filter before injection into the HPLC system.

Data Presentation

The quantitative data for the HPLC method for the determination of ferrous gluconate is summarized in the table below.

Parameter	Result
Linearity Range	62.5 - 625.0 µg/mL[4]
Correlation Coefficient (R ²)	0.999[4]
Retention Time	Approximately 1.547 min[4]
Average Recovery	96.68%[4]
Precision (RSD)	1.5% (n=6)[4]

Alternative Method

For a simpler, though potentially less specific, analysis, a reversed-phase HPLC method without an ion-pairing reagent can be employed.

Alternative Chromatographic Conditions

Parameter	Value
HPLC Column	Zorbax Eclipse XDP-C18 (4.6 x 150 mm, 5 µm) or equivalent[5]
Mobile Phase	Acetonitrile / Water (80/20, w/w)[5]
Flow Rate	1.0 mL/min
Injection Volume	20 µL[5]
Detector Wavelength	205 nm[5]
Column Temperature	25 °C[5]

The retention time for ferrous gluconate using this method is reported to be approximately 1.23 minutes.[5]

System Suitability

Before sample analysis, the chromatographic system should be equilibrated by pumping the mobile phase until a stable baseline is achieved. System suitability is evaluated by making replicate injections of a standard solution. The relative standard deviation (RSD) of the peak areas for the replicate injections should be not more than 2.0%.

Calculation

The concentration of **ferrous gluconate dihydrate** in the sample is calculated using the linear regression equation obtained from the calibration curve of the standard solutions.

Conclusion

The presented ion-pair reversed-phase HPLC method is demonstrated to be simple, stable, precise, and accurate for the quantification of **ferrous gluconate dihydrate** in pharmaceutical preparations.[4] The method is suitable for routine quality control analysis in the pharmaceutical industry. The alternative reversed-phase HPLC method provides a simpler option, though its applicability may depend on the complexity of the sample matrix. Proper method validation should be performed to ensure suitability for its intended use.

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